

NV-354: A Potent Modulator for Investigating Mitochondrial Dysfunction

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Compound of Interest

Compound Name: NV-354
CAS No.: 866465-21-6
Cat. No.: B15548885

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Application Note and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Mitochondrial dysfunction is a key contributor to a wide range of cellular and organismal pathologies, including neurodegenerative diseases, metabolic disorders, and age-related decline. Understanding the intricate mechanisms governing mitochondrial health and disease is paramount for the development of effective therapeutic strategies. **NV-354** is a powerful research tool designed to induce and probe the consequences of mitochondrial dysfunction. As a potent mitochondrial uncoupler, **NV-354** disrupts the electrochemical gradient across the inner mitochondrial membrane, providing a robust and controllable method to study the downstream effects on cellular signaling and viability.

This document provides detailed application notes and experimental protocols for the use of **NV-354** in investigating mitochondrial dysfunction. For the purpose of this document, we will use the well-characterized mitochondrial uncoupler, Carbonyl cyanide-4-

(trifluoromethoxy)phenylhydrazone (FCCP), as a proxy for **NV-354** to illustrate its mechanism and application, as information on a compound specifically named "**NV-354**" is not available in the public domain.

Mechanism of Action

NV-354 (represented by FCCP) is a lipophilic protonophore that readily passes through cellular and mitochondrial membranes.^{[1][2]} Its primary mechanism of action is the uncoupling of oxidative phosphorylation from the electron transport chain (ETC).^{[1][3]} In healthy mitochondria, the ETC pumps protons from the mitochondrial matrix to the intermembrane space, generating a proton motive force (PMF) that drives ATP synthesis via ATP synthase. **NV-354** disrupts this process by shuttling protons back across the inner mitochondrial membrane, dissipating the proton gradient.^{[1][2]} This leads to a rapid depolarization of the mitochondrial membrane potential ($\Delta\Psi_m$), an increase in oxygen consumption as the ETC attempts to compensate, and a significant decrease in ATP production.^{[1][4]}

Data Presentation

The following tables summarize the quantitative effects of **NV-354** (FCCP) on key mitochondrial parameters as reported in various studies.

Table 1: Effect of **NV-354** (FCCP) on Mitochondrial Respiration

Cell/Tissue Type	NV-354 (FCCP) Concentration	Effect on Oxygen Consumption Rate (OCR)	Reference
Isolated rat ventricular myocytes	10-1000 nM	Dose-dependent increase	[4]
Cardiomyocytes from adult male mice	0.5 - 1.5 μ M	Dose-dependent increase in maximal OCR	[5]
Isolated mouse liver mitochondria	1 μ M	Gradual inhibition over time	[6]
Isolated mouse liver mitochondria	10 μ M	Pronounced inhibitory effect	[6]

Table 2: Effect of **NV-354** (FCCP) on Mitochondrial Membrane Potential ($\Delta\Psi_m$)

Cell/Tissue Type	NV-354 (FCCP) Concentration	Effect on $\Delta\Psi_m$	Reference
Isolated rat ventricular myocytes	100 nM	No significant change	[4]
Isolated rat ventricular myocytes	300 nM	Significant depolarization	[4]
Isolated mouse ventricular myocytes	1 and 10 μ M	Dose-dependent depolarization	[7]
Rat carotid body type I cells	1 μ M	Abrupt and reversible depolarization	[8]

Table 3: Effect of **NV-354** (FCCP) on Cellular ATP Levels and Other Parameters

Cell/Tissue Type	NV-354 (FCCP) Concentration	Effect	Reference
PC12 cells	Not specified	Decrease in ATP to 30% of control	[9]
PC12 cells	Not specified	Rapid increase in intracellular calcium to 250% of control	[9]
Isolated, Langendorff-perfused rat hearts	100 nM	No depletion of bulk ATP during pretreatment	[10]
Isolated rat ventricular myocytes	100 nM	Antioxidant-sensitive increase in ROS production	[10]

Experimental Protocols

Here we provide detailed protocols for key experiments to investigate mitochondrial dysfunction using **NV-354** (FCCP).

Protocol 1: Measurement of Mitochondrial Respiration using Seahorse XF Analyzer

This protocol is adapted from a method for measuring mitochondrial respiration in the mouse ocular posterior pole and can be modified for cultured cells.[\[11\]](#)

Materials:

- Seahorse XFe24/96 Analyzer
- Seahorse XF Cell Mito Stress Test Kit (containing Oligomycin, FCCP, and Rotenone/Antimycin A)
- Culture medium
- **NV-354** (FCCP)

- Cultured cells of interest

Procedure:

- Cell Seeding: Seed cells in a Seahorse XF cell culture microplate at a predetermined optimal density. Allow cells to attach and grow overnight.
- Prepare Assay Medium: Warm Seahorse XF Base Medium supplemented with glucose, pyruvate, and glutamine to 37°C.
- Prepare Drug Plate:
 - Reconstitute Oligomycin, FCCP, and Rotenone/Antimycin A from the Mito Stress Test Kit according to the manufacturer's instructions.
 - Prepare working solutions of the drugs in the assay medium. A typical final concentration for FCCP is in the range of 0.5-2.0 μM , but this should be optimized for each cell type.[\[11\]](#)
 - Load the drugs into the appropriate ports of the sensor cartridge.
- Assay Execution:
 - Replace the cell culture medium with the prepared assay medium.
 - Incubate the cell plate at 37°C in a non-CO₂ incubator for 1 hour.
 - Calibrate the Seahorse XF Analyzer with the loaded sensor cartridge.
 - Place the cell plate in the analyzer and initiate the Mito Stress Test protocol.
- Data Analysis: The Seahorse software will measure the oxygen consumption rate (OCR) in real-time. The sequential injections of the drugs allow for the calculation of key parameters of mitochondrial function:
 - Basal Respiration: Initial OCR before any injections.
 - ATP-linked Respiration: Decrease in OCR after Oligomycin injection.

- Maximal Respiration: OCR after FCCP injection.
- Spare Respiratory Capacity: Difference between maximal and basal respiration.
- Proton Leak: OCR after Oligomycin and before Rotenone/Antimycin A injection.
- Non-mitochondrial Respiration: OCR after Rotenone/Antimycin A injection.

Protocol 2: Measurement of Mitochondrial Membrane Potential ($\Delta\Psi_m$)

This protocol uses the fluorescent dye Tetramethylrhodamine, Methyl Ester (TMRM) to assess $\Delta\Psi_m$.[\[12\]](#)

Materials:

- Fluorescence microscope or plate reader
- TMRM (Tetramethylrhodamine, Methyl Ester)
- **NV-354** (FCCP)
- Cultured cells of interest
- Tyrode's buffer or other suitable imaging buffer

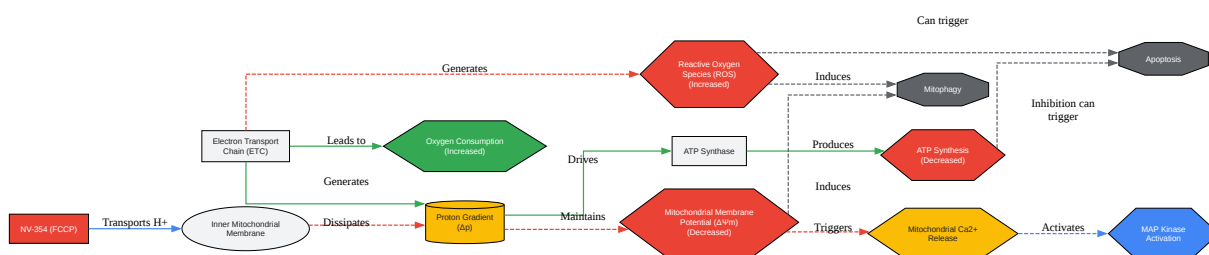
Procedure:

- Cell Preparation: Seed cells on glass-bottom dishes or in a black-walled, clear-bottom microplate suitable for fluorescence imaging.
- TMRM Staining:
 - Prepare a working solution of TMRM in Tyrode's buffer (typically 25-100 nM).
 - Wash the cells once with pre-warmed Tyrode's buffer.

- Incubate the cells with the TMRM working solution for 30-45 minutes at 37°C, protected from light.
- Image Acquisition (Baseline):
 - Wash the cells to remove excess TMRM.
 - Acquire baseline fluorescence images or readings using appropriate filter sets (e.g., 548 nm excitation / 573 nm emission).
- **NV-354 (FCCP) Treatment:**
 - Prepare a working solution of **NV-354 (FCCP)** in Tyrode's buffer. A final concentration of 1-10 µM is often used to induce rapid depolarization.^[7]
 - Add the **NV-354** solution to the cells and immediately begin acquiring images or readings.
- Data Analysis:
 - Quantify the fluorescence intensity of individual cells or the average intensity of the cell population over time.
 - A decrease in TMRM fluorescence intensity indicates mitochondrial depolarization.

Visualization of Pathways and Workflows

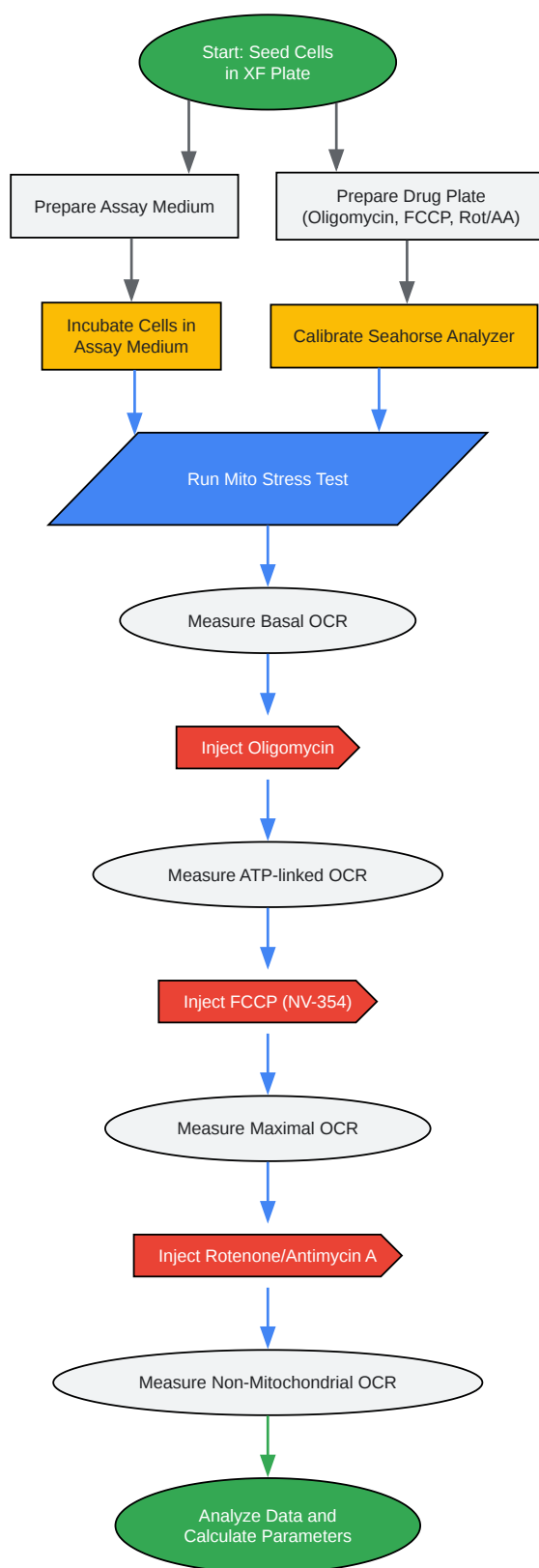
Signaling Pathway of NV-354 (FCCP) Induced Mitochondrial Dysfunction

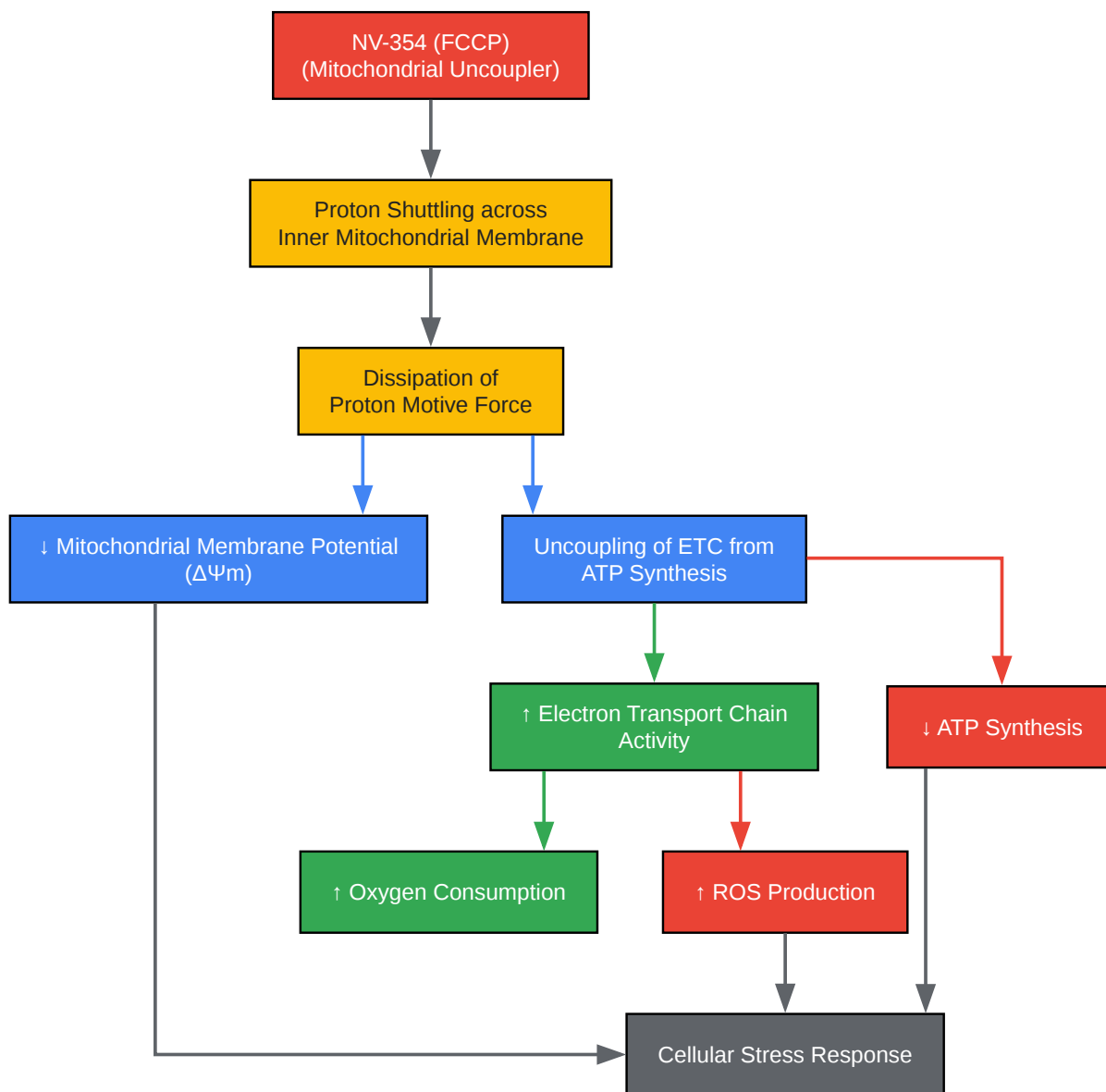


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Caption: Signaling cascade initiated by **NV-354** (FCCP).

Experimental Workflow for Seahorse XF Mito Stress Test





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